A Comparative Guide to the Cross-Reactivity Profile of Avibactam

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Compound of Interest

Compound Name: *ent-Avibactam sodium*

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This guide provides a comparative analysis of the inhibitory activity of avibactam, a clinically significant non-β-lactam β-lactamase inhibitor. While the focus of this guide is on avibactam, it is important to note that ent-avibactam is its enantiomer. To date, specific cross-reactivity studies for **ent-avibactam sodium** are not extensively available in publicly accessible literature. The data presented here for avibactam can, however, provide critical insights into the potential selectivity of its stereoisomer.

Avibactam is a diazabicyclooctane non-β-lactam β-lactamase inhibitor.[1] It is used in combination with ceftazidime to treat complicated intra-abdominal and urinary tract infections, as well as hospital- or ventilator-acquired pneumonia.[2] Avibactam protects ceftazidime from degradation by a wide range of serine β-lactamases.[2]

In-Vitro Inhibitory Activity of Avibactam

Avibactam has demonstrated potent inhibitory activity against Ambler Class A, Class C, and some Class D serine β-lactamases.[3][4] The following table summarizes the kinetic parameters of avibactam against a panel of clinically relevant β-lactamase enzymes.

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Enzyme Class	Enzyme	Organism	k_2/K_i ($M^{-1}s^{-1}$)	k_off (s^{-1})
Class A	CTX-M-15	E. coli	1.0×10^5	2.9×10^{-4}
KPC-2	K. pneumoniae	2.3×10^4	1.4×10^{-4}	
Class C	AmpC	E. cloacae	2.5×10^3	3.8×10^{-5}
AmpC	P. aeruginosa	1.9×10^3	1.9×10^{-3}	
Class D	OXA-10	P. aeruginosa	1.1×10^1	2.0×10^{-5}
OXA-48	K. pneumoniae	1.9×10^3	2.0×10^{-5}	

Data sourced from Ehmann et al., 2013.

Experimental Protocols

The kinetic parameters presented above were determined using established biochemical assays. A generalized workflow for such an experiment is outlined below.

General Enzyme Inhibition Assay Protocol

- Enzyme and Inhibitor Preparation: Purified β-lactamase enzymes and avibactam are prepared in appropriate buffers to known concentrations.
- Assay Reaction: The assay is typically performed in a microplate format. A chromogenic or fluorogenic β-lactam substrate (e.g., nitrocefin) is added to a buffered solution containing the β-lactamase enzyme.
- Inhibitor Addition: Avibactam is added at varying concentrations to the enzyme-substrate mixture.
- Kinetic Measurement: The rate of substrate hydrolysis is monitored over time by measuring the change in absorbance or fluorescence using a microplate reader.
- Data Analysis: The initial reaction velocities are plotted against the inhibitor concentration. The data are then fitted to appropriate enzyme kinetic models (e.g., Michaelis-Menten for acylation, and first-order kinetics for deacylation) to determine the kinetic parameters (k_2, K_i, and k_off).

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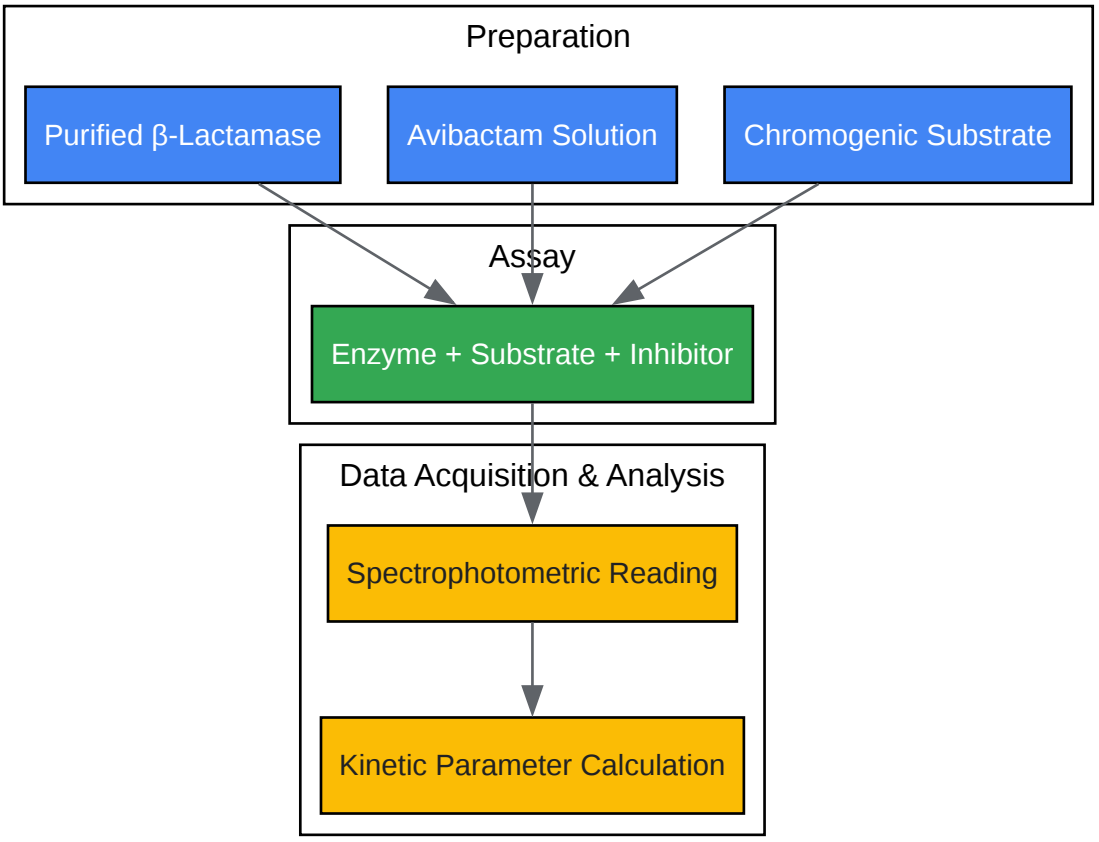
Visualizing Experimental Workflow and Molecular Interactions

The following diagrams illustrate a typical experimental workflow for determining enzyme inhibition kinetics and the logical relationship of avibactam's inhibitory action.



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Caption: Experimental workflow for β-lactamase inhibition assay.

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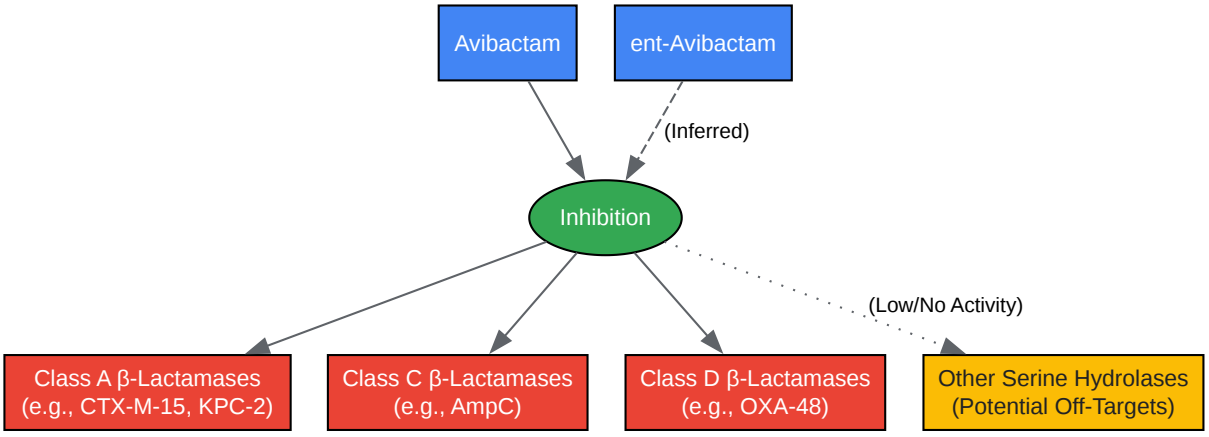

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Caption: Avibactam's inhibitory action on β-lactamases.

Discussion on Cross-Reactivity

The available data indicates that avibactam is a potent inhibitor of a broad spectrum of serine β-lactamases. Its unique, reversible covalent mechanism of action contributes to its efficacy.[1] While avibactam shows high affinity for its target β-lactamases, its cross-reactivity with other human serine hydrolases is generally low, which is a favorable characteristic for a therapeutic agent.

For ent-avibactam, as the enantiomer of avibactam, it is plausible that it may exhibit a different stereospecific interaction with the active sites of β-lactamases and other enzymes. However, without specific experimental data, any comparison of its cross-reactivity profile remains speculative. Further research is warranted to elucidate the specific inhibitory and cross-reactivity profile of **ent-avibactam sodium** to fully understand its therapeutic potential and off-target effects.

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- To cite this document: BenchChem. [A Comparative Guide to the Cross-Reactivity Profile of Avibactam]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8799853/docs#a-comparative-guide-to-the-cross-reactivity-profile-of-avibactam]

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